

Application Notes and Protocols for SHR1653 in Animal Studies

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Compound of Interest

Compound Name: SHR1653

Cat. No.: B15607533

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Introduction

SHR1653 is a highly potent and selective antagonist of the oxytocin receptor (OTR) with excellent blood-brain barrier penetration.^[1] Developed as a potential treatment for premature ejaculation, its preclinical evaluation has involved various animal studies to characterize its pharmacokinetic profile and in vivo efficacy.^[1] These application notes provide a summary of the available data on the dosing and administration of **SHR1653** in animal models, primarily focusing on pharmacokinetic assessments. Detailed experimental protocols for efficacy studies are limited in publicly available literature; however, a generalized protocol for a relevant in vivo model is provided for informational purposes.

Data Presentation

Pharmacokinetic Parameters of SHR1653 in Rats

Pharmacokinetic studies are crucial for determining the absorption, distribution, metabolism, and excretion (ADME) of a drug candidate. The following table summarizes the pharmacokinetic data for **SHR1653** in rats following intravenous administration.

Parameter	Value	Animal Model	Dosing	Source
Clearance (CL)	13.4 ± 2.1 mL/min/kg	Sprague-Dawley Rats	1 mg/kg (intravenous)	[1]

Additionally, dose escalation studies were conducted in rats, with doses ranging from 30 to 150 mg/kg, to assess the pharmacokinetic profile at higher concentrations.[2]

Experimental Protocols

Pharmacokinetic Study Protocol in Rats (Intravenous Administration)

This protocol outlines a typical procedure for assessing the pharmacokinetic profile of a compound like **SHR1653** in rats following intravenous administration.

Objective: To determine the pharmacokinetic parameters of **SHR1653** in rats.

Materials:

- **SHR1653**
- Vehicle for dissolution (e.g., saline, DMSO, or as specified in the primary literature)
- Sprague-Dawley rats (or other appropriate strain)
- Syringes and needles for intravenous injection
- Blood collection tubes (e.g., with anticoagulant)
- Centrifuge
- Analytical equipment for quantifying **SHR1653** in plasma (e.g., LC-MS/MS)

Procedure:

- **Animal Preparation:** Acclimatize male Sprague-Dawley rats for at least one week before the experiment. Ensure free access to food and water.

- Dose Preparation: Prepare a solution of **SHR1653** in the appropriate vehicle at the desired concentration (e.g., for a 1 mg/kg dose).
- Administration: Administer **SHR1653** intravenously (e.g., via the tail vein) to the rats.
- Blood Sampling: Collect blood samples at predetermined time points (e.g., 0.083, 0.25, 0.5, 1, 2, 4, 8, and 24 hours) post-administration.
- Plasma Preparation: Centrifuge the blood samples to separate the plasma.
- Sample Analysis: Analyze the plasma samples to determine the concentration of **SHR1653** using a validated analytical method.
- Data Analysis: Calculate pharmacokinetic parameters such as clearance (CL), volume of distribution (Vd), half-life ($t_{1/2}$), and area under the curve (AUC) from the plasma concentration-time data.

In Vivo Rat Uterine Contraction Assay (General Protocol)

While the specific protocol for the in vivo efficacy of **SHR1653** in a rat uterine contraction model is not detailed in the primary publication, the following is a generalized protocol for such an assay. This model is used to evaluate the ability of an oxytocin receptor antagonist to inhibit oxytocin-induced uterine contractions.

Objective: To assess the in vivo efficacy of an OTR antagonist in inhibiting oxytocin-induced uterine contractions in rats.

Materials:

- **SHR1653** (or test compound)
- Oxytocin
- Anesthetic (e.g., urethane)
- Female Sprague-Dawley rats (in estrus or appropriately pre-treated)

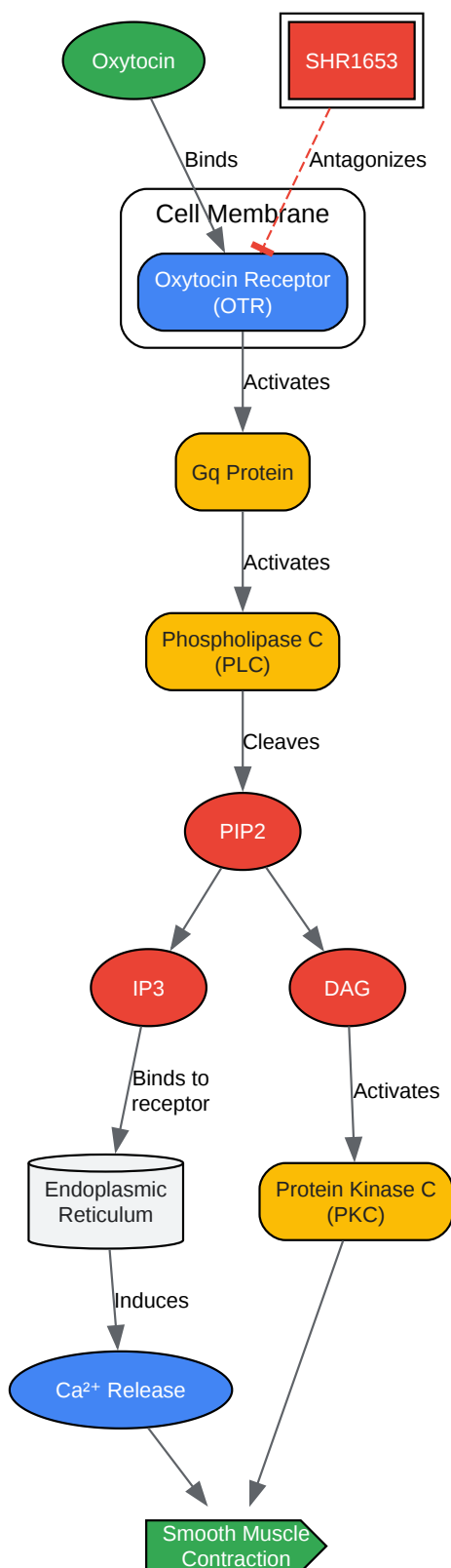
- Intrauterine pressure recording equipment (e.g., balloon catheter, pressure transducer, data acquisition system)
- Surgical instruments
- Vehicle for dissolution

Procedure:

- **Animal Preparation:** Use female Sprague-Dawley rats in natural or induced estrus, as the uterus is more sensitive to oxytocin during this phase. Anesthetize the rat.
- **Surgical Procedure:** Make a midline abdominal incision to expose the uterus. Insert a small balloon catheter into one of the uterine horns and secure it with a ligature. Connect the catheter to a pressure transducer to record intrauterine pressure.
- **Stabilization:** Allow the preparation to stabilize and record baseline uterine activity.
- **Oxytocin Challenge:** Administer a bolus of oxytocin intravenously to induce uterine contractions and establish a consistent response.
- **Compound Administration:** Administer **SHR1653** (or the test compound) via the desired route (e.g., intravenously or orally) at various doses.
- **Post-treatment Oxytocin Challenge:** After a predetermined time, re-challenge the animal with the same dose of oxytocin.
- **Data Recording and Analysis:** Continuously record the intrauterine pressure throughout the experiment. Quantify the inhibition of the oxytocin-induced uterine contractions by comparing the contractile response before and after the administration of the test compound.

Visualizations

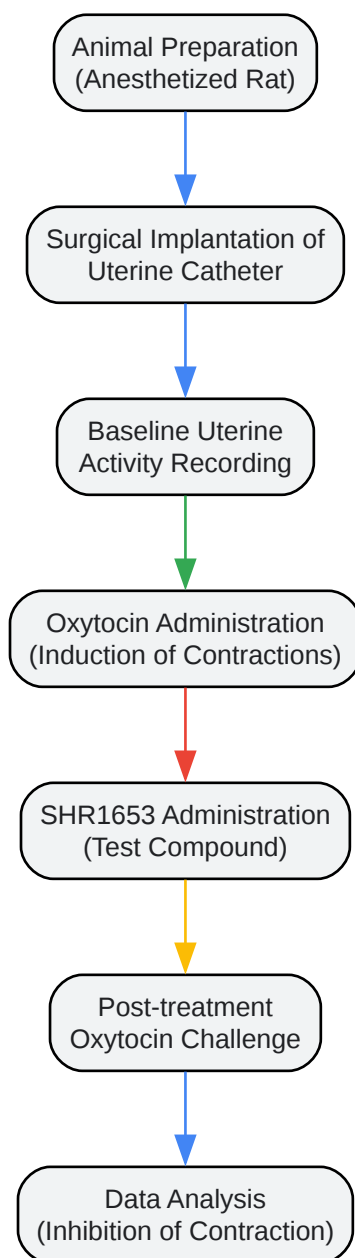
Signaling Pathway of Oxytocin Receptor



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Caption: Simplified signaling pathway of the oxytocin receptor and the antagonistic action of SHR1653.

Experimental Workflow for In Vivo Uterine Contraction Assay



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Caption: General experimental workflow for an in vivo rat uterine contraction assay.

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References

- 1. Discovery of SHR1653, a Highly Potent and Selective OTR Antagonist with Improved Blood-Brain Barrier Penetration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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